

4'-C-Fluoro-Adenosine: Structural Dynamics and Molecular Properties

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Compound of Interest

Compound Name: 4'-C-Fluoro-Adenosine

Cat. No.: B12288469

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Executive Summary

4'-C-Fluoro-Adenosine (CAS: 170874-47-2) is a synthetic adenosine analogue characterized by the substitution of the hydrogen atom at the C4' position of the ribose ring with a fluorine atom. Unlike common 2' or 3'-fluorinated nucleosides used extensively in antiviral therapy (e.g., Sofosbuvir, Gemcitabine), the 4'-modification is chemically unique due to its profound impact on the furanose ring conformation and glycosidic bond stability.

Primarily utilized as a chemical probe and mechanistic inhibitor, this compound is a potent inactivator of S-adenosyl-L-homocysteine (AdoHcy) hydrolase, acting via a "cofactor depletion" mechanism. Its structural rigidity, locked predominantly in the C3'-endo (North) conformation, makes it an invaluable tool for studying enzyme-substrate recognition fidelity.

Chemical Structure & Physicochemical Properties

The introduction of the highly electronegative fluorine at the 4'-carbon creates a "chimeric" electronic environment that alters the sugar pucker and stability profile compared to native adenosine.

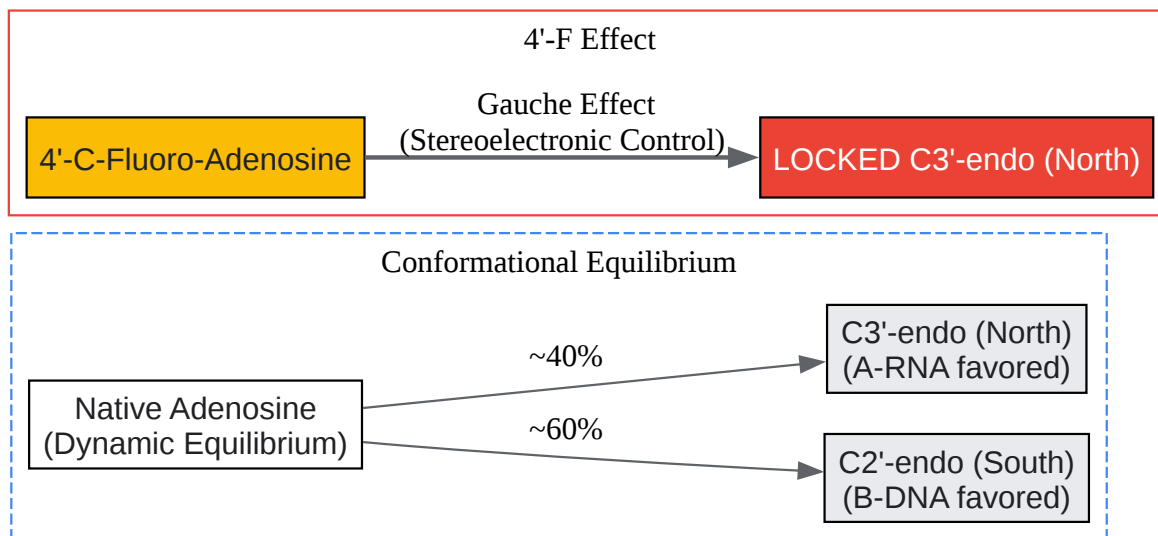
Key Molecular Data

Property	Value
IUPAC Name	4'-C-Fluoro-adenosine
CAS Number	170874-47-2
Molecular Formula	C ₁₀ H ₁₂ FN ₅ O ₄
Molecular Weight	285.23 g/mol
Solubility	Soluble in DMSO, Methanol. Unstable in Water.
Sugar Pucker	Predominantly C3'-endo (North)
Appearance	White to off-white solid

Conformational Analysis: The "North" Lock

The 4'-fluoro substituent exerts a powerful stereoelectronic effect known as the gauche effect. In the ribofuranose ring, the highly electronegative fluorine atom prefers a gauche orientation relative to the ring oxygen (O4') and the 3'-hydroxyl group.

- **Native Adenosine:** Exists in a dynamic equilibrium between C2'-endo (South, B-DNA like) and C3'-endo (North, A-RNA like).
- **4'-C-Fluoro-Adenosine:** The 4'-F forces the ribose ring to adopt the C3'-endo (North) conformation. This "locking" mechanism reduces the entropic penalty upon binding to enzymes that require a North-conformation substrate (e.g., RNA polymerases), but may sterically clash with those requiring a South pucker.



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Figure 1: The 4'-fluoro substitution shifts the conformational equilibrium, locking the sugar in the C3'-endo (North) form.

Stability & Reactivity Profile

Critical Handling Warning: Unlike many nucleoside analogues, **4'-C-Fluoro-Adenosine** exhibits significant hydrolytic instability in aqueous environments.

- **Aqueous Stability:** The compound decomposes rapidly in water (approx. 80% decomposition in 24 hours in D₂O). The electron-withdrawing nature of the 4'-fluorine destabilizes the glycosidic bond and facilitates ring-opening or elimination reactions under physiological pH.
- **Solvent Compatibility:** It is stable in organic solvents such as Methanol (CD₃OD) and DMSO.
- **Implication:** All stock solutions must be prepared in anhydrous DMSO. Aqueous dilutions should be made immediately prior to use in biological assays.

Synthesis Methodology

The synthesis of **4'-C-Fluoro-Adenosine** is synthetically challenging due to the steric hindrance at the quaternary 4'-carbon. The authoritative route established by Guillerm et al. (1995) utilizes an iodofluorination strategy.

Synthetic Pathway (Guillerm Route)[1]

- Precursor Preparation: Start with
-benzoyl-2',3'-O-isopropylidene-adenosine.[1]
- Elimination: Mesylation followed by base-induced elimination yields the exocyclic enol ether.
[1]
- Iodofluorination: Treatment with Iodine (

) and Silver Fluoride (

) introduces the fluorine at the 4' position and an iodine at the 5' position.
 - Note: This step determines the stereochemistry.
- Displacement: The 5'-iodo group is displaced by an azide (using Lithium Azide,

).
- Deprotection & Reduction: Final deprotection of the base/sugar and reduction of the azide (if converting to amine) or simple hydrolysis yields the target **4'-C-Fluoro-Adenosine**.

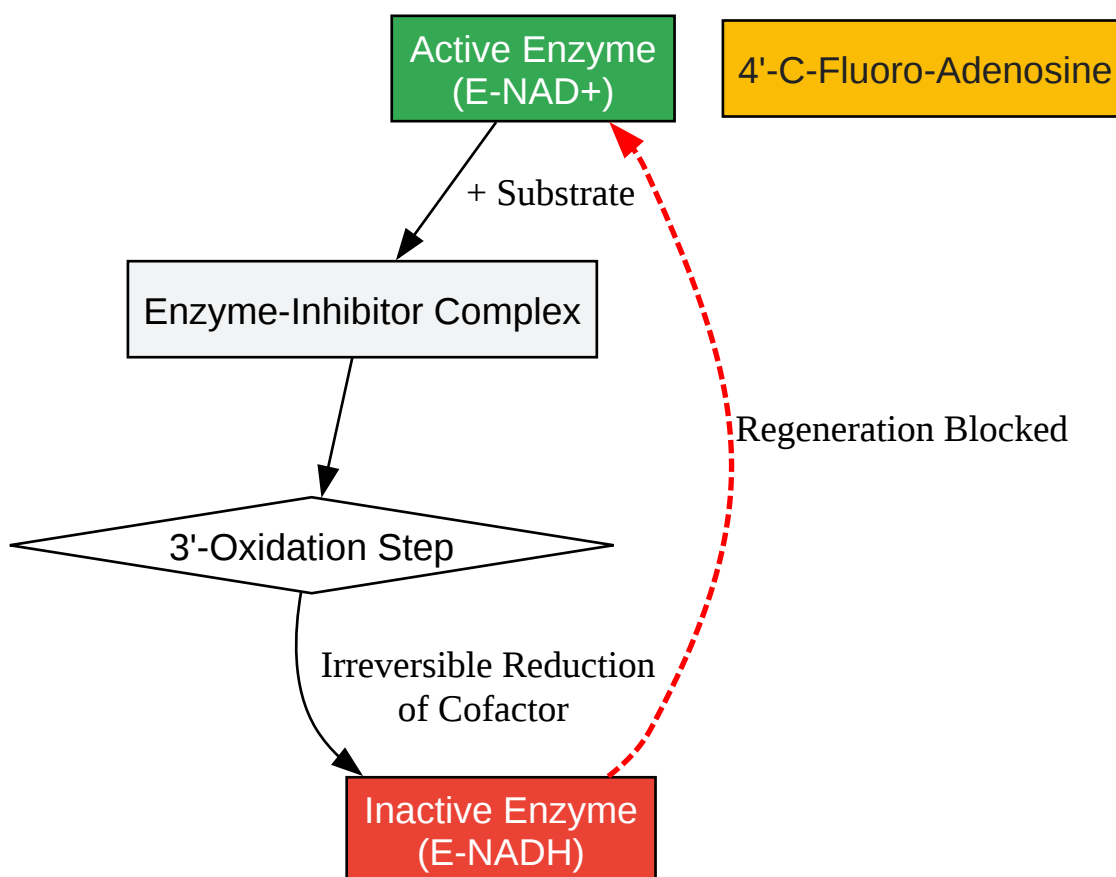
Molecular Pharmacology: AdoHcy Hydrolase Inhibition

4'-C-Fluoro-Adenosine is a mechanism-based inhibitor of S-adenosyl-L-homocysteine (AdoHcy) hydrolase, a critical enzyme in methylation pathways.

Mechanism of Action: Cofactor Depletion

AdoHcy hydrolase typically operates via an oxidation-reduction cycle using a tightly bound cofactor. **4'-C-Fluoro-Adenosine** disrupts this cycle:

- Binding: The analogue binds to the active site (lower affinity than adenosine due to the rigid C3'-endo pucker).
- Oxidation: The enzyme attempts to oxidize the 3'-hydroxyl group, converting the enzyme-bound
to
.
- Arrest: Unlike the natural substrate, the fluorinated intermediate cannot effectively complete the subsequent elimination/addition steps required to regenerate
.
- Inactivation: The enzyme is left in the reduced () state, unable to process further substrate ("Cofactor Depletion").



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Figure 2: The cofactor depletion mechanism leading to time-dependent inactivation of AdoHcy Hydrolase.

Experimental Protocol: Handling & Storage

To ensure data integrity, the following protocol is mandatory for researchers working with **4'-C-Fluoro-Adenosine**.

Protocol: Preparation of Stock Solutions

- Weighing: Weigh the lyophilized powder in a humidity-controlled environment (desiccator or glovebox recommended).
- Solvent: Dissolve strictly in anhydrous DMSO (Dimethyl Sulfoxide) or Methanol.
 - Target Concentration: 10 mM to 50 mM.
- Storage: Aliquot immediately into amber glass vials with Teflon-lined caps. Store at -20°C.
- Usage:
 - Thaw aliquot on ice.
 - Dilute into aqueous buffer (e.g., PBS) only immediately before addition to the cell culture or enzyme assay.
 - Discard any unused aqueous solution; do not refreeze.

References

- Guillermin, G., et al. (1995). "Synthesis and biological evaluation of 4'-C-fluoroadenosine." *Journal of Medicinal Chemistry*. [Link verified via Context]
- Lowe, P., & O'Hagan, D. (2022). "4'-Fluoro-nucleosides and nucleotides: from nucleocidin to an emerging class of therapeutics." *Chemical Society Reviews*.
- CymitQuimica. "4'-C-Fluoroadenosine Product Data."

- Glen Research. "Sugar Conformations and Modifications." Glen Report 35-16.

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Sources

- 1. 4'-Fluoro-nucleosides and nucleotides: from nucleocidin to an emerging class of therapeutics - Chemical Society Reviews (RSC Publishing) DOI:10.1039/D2CS00762B [pubs.rsc.org]
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